

# experimental procedure for coupling 2-bromobenzenesulfonyl chloride with tert-butylamine

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-bromo-N-tert-butylbenzenesulfonamide

Cat. No.: B164431

[Get Quote](#)

## Application Note: Synthesis of N-(tert-butyl)-2-bromobenzenesulfonamide

### Introduction

This application note details the experimental procedure for the synthesis of N-(tert-butyl)-2-bromobenzenesulfonamide, a key intermediate in the development of various pharmaceutical compounds. The described protocol outlines the coupling reaction between 2-bromobenzenesulfonyl chloride and tert-butylamine. This sulfonamide formation is a fundamental transformation in organic synthesis, providing a robust method for the creation of the sulfonamide functional group. The procedure is suitable for researchers and scientists in the field of medicinal chemistry and drug development.

## Experimental Protocol

### Reaction Scheme:

### Materials:

- 2-bromobenzenesulfonyl chloride

- tert-butylamine
- Chloroform (CHCl<sub>3</sub>)
- Ethyl acetate
- Hexane
- Silica gel for flash chromatography
- Nitrogen gas (N<sub>2</sub>)

#### Equipment:

- Round-bottom flask
- Magnetic stirrer
- Nitrogen inlet
- Standard laboratory glassware
- Rotary evaporator
- Flash chromatography system

#### Procedure:

- To a stirred solution of 2-bromobenzenesulfonyl chloride (2.21 g, 8.65 mmol) in chloroform (40 ml) under a nitrogen atmosphere at room temperature, add tert-butylamine (2.30 ml, 21.9 mmol).<sup>[1]</sup>
- The resulting orange solution is stirred at room temperature for 12 hours.<sup>[1]</sup>
- After 12 hours, the reaction mixture is evaporated to dryness.<sup>[1]</sup>
- The crude product is purified by flash chromatography on silica gel, eluting with a mixture of 15% ethyl acetate in hexane.<sup>[1]</sup>

- The final product, N-(tert-butyl)-2-bromobenzenesulfonamide, is obtained as a white solid (2.12 g, 84% yield).[1]

Characterization:

The structure of the synthesized compound was confirmed by <sup>1</sup>H NMR spectroscopy.

- <sup>1</sup>H NMR (300 MHz, CDCl<sub>3</sub>): δ 8.18 (d, J=8.5 Hz, 1H), 7.73 (d, J=8.5 Hz, 1H), 7.50-7.35 (m, 2H), 5.11 (s, 1H), 1.20 (s, 9H).[1]

## Data Presentation

Parameter	Value
Reactants	
2-bromobenzenesulfonyl chloride	2.21 g (8.65 mmol)
tert-butylamine	2.30 ml (21.9 mmol)
Solvent	
Chloroform	40 ml
Reaction Conditions	
Temperature	Room Temperature
Time	12 hours
Atmosphere	Nitrogen
Product	
N-(tert-butyl)-2-bromobenzenesulfonamide	2.12 g
Yield	84%

## Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of N-(tert-butyl)-2-bromobenzenesulfonamide.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. prepchem.com [prepchem.com]
- To cite this document: BenchChem. [experimental procedure for coupling 2-bromobenzenesulfonyl chloride with tert-butylamine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b164431#experimental-procedure-for-coupling-2-bromobenzenesulfonyl-chloride-with-tert-butylamine>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)